

In-Depth Technical Guide to 4-Propylnonan-4-ol for Researchers

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Compound of Interest

Compound Name: 4-Propylnonan-4-ol

Cat. No.: B14729422

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **4-Propylnonan-4-ol**, including its physicochemical properties, likely synthesis route in the absence of readily available commercial suppliers, and a conceptual workflow for its acquisition and quality control.

Introduction

4-Propylnonan-4-ol (CAS No. 5340-77-2) is a tertiary alcohol with the molecular formula $C_{12}H_{26}O$.^[1] Its structure consists of a nonane backbone with a propyl group and a hydroxyl group both attached to the fourth carbon atom. Due to its structure, it is a chiral compound. The limited commercial availability of **4-Propylnonan-4-ol** suggests that it is primarily used in specialized research applications rather than large-scale industrial processes. Researchers interested in this compound may need to consider custom synthesis.

Physicochemical Properties

Quantitative data for **4-Propylnonan-4-ol** is primarily derived from computational models and databases such as PubChem, owing to the scarcity of supplier-provided experimental data. The following table summarizes key computed physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆ O	PubChem[1]
Molecular Weight	186.34 g/mol	PubChem[1]
CAS Number	5340-77-2	PubChem[1]
Appearance	No data available	-
Boiling Point (Predicted)	224.5 ± 8.0 °C at 760 mmHg	PubChem
Density (Predicted)	0.8±0.1 g/cm ³	PubChem
pKa (Predicted)	19.8±0.4	PubChem
LogP (Predicted)	4.4	PubChem

Commercial Availability

As of late 2025, **4-Propylnonan-4-ol** does not appear to be readily available from major chemical suppliers. While indexed by some chemical databases, specific product listings with purities and prices are largely absent. Dayang Chem has been listed as a potential supplier in chemical indices, but direct product information is not easily accessible.[2] This suggests that researchers will likely need to engage a custom synthesis provider to obtain this compound.

Experimental Protocols: Synthesis of 4-Propylnonan-4-ol

Given the lack of off-the-shelf availability, a common and effective method for the synthesis of **4-Propylnonan-4-ol** is through the use of a Grignard reaction. This reaction is a cornerstone of organic chemistry for the formation of carbon-carbon bonds.

Reaction: The synthesis would involve the reaction of an appropriate ketone with a Grignard reagent. Specifically, pentan-4-one can be reacted with propylmagnesium bromide.

Step-by-Step Methodology:

- Preparation of Grignard Reagent:

- In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed.
- Anhydrous diethyl ether is added to cover the magnesium.
- A solution of 1-bromopropane in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated, which is evident by the formation of bubbles and a cloudy appearance. The mixture is stirred until the magnesium is consumed.
- Grignard Reaction:
 - The flask containing the freshly prepared propylmagnesium bromide is cooled in an ice bath.
 - A solution of pentan-4-one in anhydrous diethyl ether is added dropwise with continuous stirring.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- Work-up and Purification:
 - The reaction is quenched by the slow, careful addition of a saturated aqueous solution of ammonium chloride.
 - The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
 - The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
 - The crude product is then purified by fractional distillation or column chromatography to yield pure **4-Propylnonan-4-ol**.

Quality Control: The identity and purity of the synthesized **4-Propylnonan-4-ol** should be confirmed using standard analytical techniques such as:

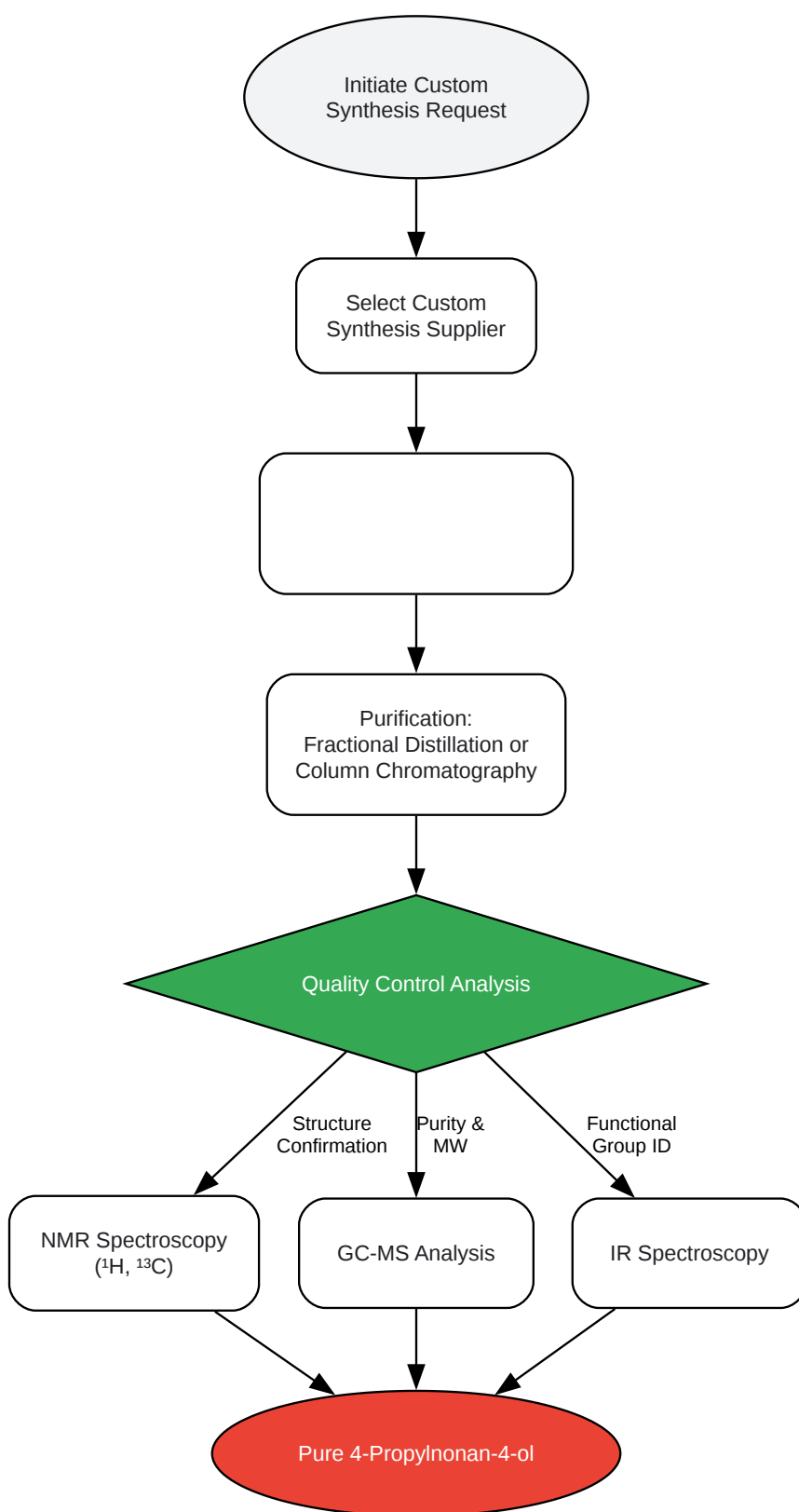
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify the presence of the hydroxyl functional group.

Visualizations

Custom Synthesis and Quality Control Workflow

The following diagram illustrates a typical workflow for the custom synthesis and subsequent quality control of **4-Propylnonan-4-ol**.



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References

- 1. 4-Propylnonan-4-ol | C₁₂H₂₆O | CID 219530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Nonanol 5932-79-6 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 4-Propylnonan-4-ol for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14729422#commercial-suppliers-of-4-propylnonan-4-ol]

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